

# Technical Support Center: Bromofluoromethane Gas Safety

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Bromofluoromethane**

Cat. No.: **B051070**

[Get Quote](#)

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **bromofluoromethane** gas.

## Frequently Asked Questions (FAQs)

**Q1:** What is **bromofluoromethane** and what are its primary hazards?

**Bromofluoromethane** ( $\text{CH}_2\text{BrF}$ ) is a colorless gas with a faint, sweetish odor.<sup>[1]</sup> It is a halogenated hydrocarbon used in the synthesis of pharmaceuticals and other chemicals.<sup>[2][3]</sup> The primary hazards associated with **bromofluoromethane** are:

- Gas Under Pressure: It is supplied in cylinders as a compressed gas and may explode if heated.<sup>[4][5]</sup>
- Flammability: It is an extremely flammable gas.<sup>[4]</sup>
- Health Hazards: **Bromofluoromethane** is harmful if inhaled and may be fatal if swallowed or in contact with skin.<sup>[5]</sup> It can also cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[5]</sup>

**Q2:** What are the immediate first aid procedures for **bromofluoromethane** exposure?

Immediate medical attention is crucial in case of exposure.

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.[4][6]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical help.[6][7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[4][6]

Q3: What personal protective equipment (PPE) is required when handling **bromofluoromethane** gas?

Appropriate PPE is mandatory to ensure safety.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.
- Skin Protection: Use chemical-impermeable gloves and wear fire/flame resistant and impervious clothing.[6]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[6] In case of inadequate ventilation, wear respiratory protection.[6][7]
- Footwear: Safety shoes are recommended when handling heavy gas cylinders.

Q4: How should **bromofluoromethane** gas cylinders be stored?

Proper storage is critical to prevent accidents.

- Store in a cool, dry, and well-ventilated area.[5][7]
- Keep containers tightly closed and secured upright to prevent falling.
- Protect cylinders from physical damage and direct sunlight.[5][8]

- Do not expose cylinders to temperatures exceeding 50°C (122°F).[\[5\]](#)
- Store away from incompatible materials, such as strong bases and reducing agents.[\[9\]](#)

Q5: What should I do in case of a **bromofluoromethane** gas leak?

In the event of a leak, follow these emergency procedures:

- Evacuate all personnel to a safe area, upwind of the leak.[\[6\]](#)[\[7\]](#)
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[6\]](#)[\[7\]](#)
- If it is safe to do so, attempt to stop the leak.
- Wear appropriate PPE, including respiratory protection.[\[6\]](#)[\[7\]](#)
- Prevent the gas from entering drains or sewers.[\[6\]](#)[\[7\]](#)

Q6: Are there established occupational exposure limits for **bromofluoromethane**?

Currently, there are no established official occupational exposure limit values such as Time-Weighted Average (TWA) or Short-Term Exposure Limit (STEL) for **bromofluoromethane** from major regulatory bodies. Given its potential health hazards, it is crucial to handle it in a well-ventilated area, preferably within a fume hood, and to use appropriate personal protective equipment to minimize any potential exposure.[\[7\]](#)

## Troubleshooting Guides

Problem	Possible Cause(s)	Solution(s)
I smell a faint, sweetish odor in the lab.	Gas leak from the cylinder, tubing, or experimental setup.	<ol style="list-style-type: none"><li>1. Do not attempt to identify the source of the leak without proper PPE.</li><li>2. Immediately evacuate the area.</li><li>3. Follow the emergency procedures for a gas leak.</li><li>4. Once the area is safe, perform a leak test on the cylinder and all connections using a soap solution.</li></ol>
The pressure gauge on the bromofluoromethane cylinder is falling unexpectedly.	A significant gas leak in the system.	<ol style="list-style-type: none"><li>1. Immediately close the main valve on the gas cylinder.</li><li>2. Evacuate the area and follow emergency procedures.</li><li>3. Ventilate the area thoroughly before re-entering.</li><li>4. Check all connections for tightness and integrity before resuming work.</li></ol>
I experience dizziness or lightheadedness while working with bromofluoromethane.	Inhalation of bromofluoromethane gas due to inadequate ventilation or a leak.	<ol style="list-style-type: none"><li>1. Immediately move to fresh air.</li><li>2. Seek medical attention.</li><li>3. Inform your supervisor or safety officer.</li><li>4. Do not re-enter the area until it has been declared safe.</li></ol>
Skin or eye contact with bromofluoromethane has occurred.	Accidental splash or exposure to a gas leak.	<ol style="list-style-type: none"><li>1. For skin contact, immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical help.<sup>[6][7]</sup></li><li>2. For eye contact, immediately flush with plenty of water for at least 15 minutes, lifting the upper and</li></ol>

lower eyelids. Consult a physician.[4]

## Quantitative Data

Property	Value
Molecular Formula	CH <sub>2</sub> BrF
Molecular Weight	112.93 g/mol [2]
Appearance	Colorless gas[2]
Odor	Faint, sweetish odor[1]
Boiling Point	19 °C (66 °F; 292 K)[2]
Occupational Exposure Limits	No data available

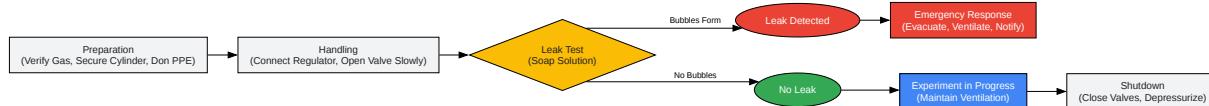
## Experimental Protocols

### Cylinder Connection and Leak Testing Protocol

- Preparation:
  - Ensure the gas cylinder is securely strapped or chained in an upright position in a well-ventilated area.
  - Verify that the cylinder contains **bromofluoromethane** by checking the label.
  - Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Regulator Installation:
  - Select a regulator compatible with **bromofluoromethane** and ensure the threads are clean and undamaged.
  - With the cylinder valve closed, attach the regulator to the cylinder outlet.
  - Tighten the connection using the appropriate wrench. Do not overtighten.

- Leak Testing:
  - Ensure the regulator outlet valve is closed.
  - Slowly open the main cylinder valve.
  - Apply a soap solution to the connection between the regulator and the cylinder.
  - Observe for the formation of bubbles, which indicates a leak.
  - If a leak is detected, close the main cylinder valve immediately. Depressurize the regulator, retighten the connection, and retest.
  - If the leak persists, do not use the cylinder. Contact your gas supplier.
- System Purging (if required):
  - Connect the experimental apparatus to the regulator outlet.
  - Follow your specific lab procedure for purging the system to remove atmospheric gases.

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **Bromofluoromethane** Gas.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. Bromofluoromethane - Wikipedia [en.wikipedia.org]
- 3. Buy Bromofluoromethane | 373-52-4 [smolecule.com]
- 4. nj.gov [nj.gov]
- 5. Bromofluoromethane | CH<sub>2</sub>BrF | CID 61108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. BROMOFORM | Occupational Safety and Health Administration [osha.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. bromo(fluoro)methane | 373-52-4 | Buy Now [molport.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Technical Support Center: Bromofluoromethane Gas Safety]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051070#safety-precautions-for-handling-bromofluoromethane-gas>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)